

# Kathon 886 synergistic effects other antimicrobial agents

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

[Get Quote](#)

## Known Synergistic Combination of Kathon 886

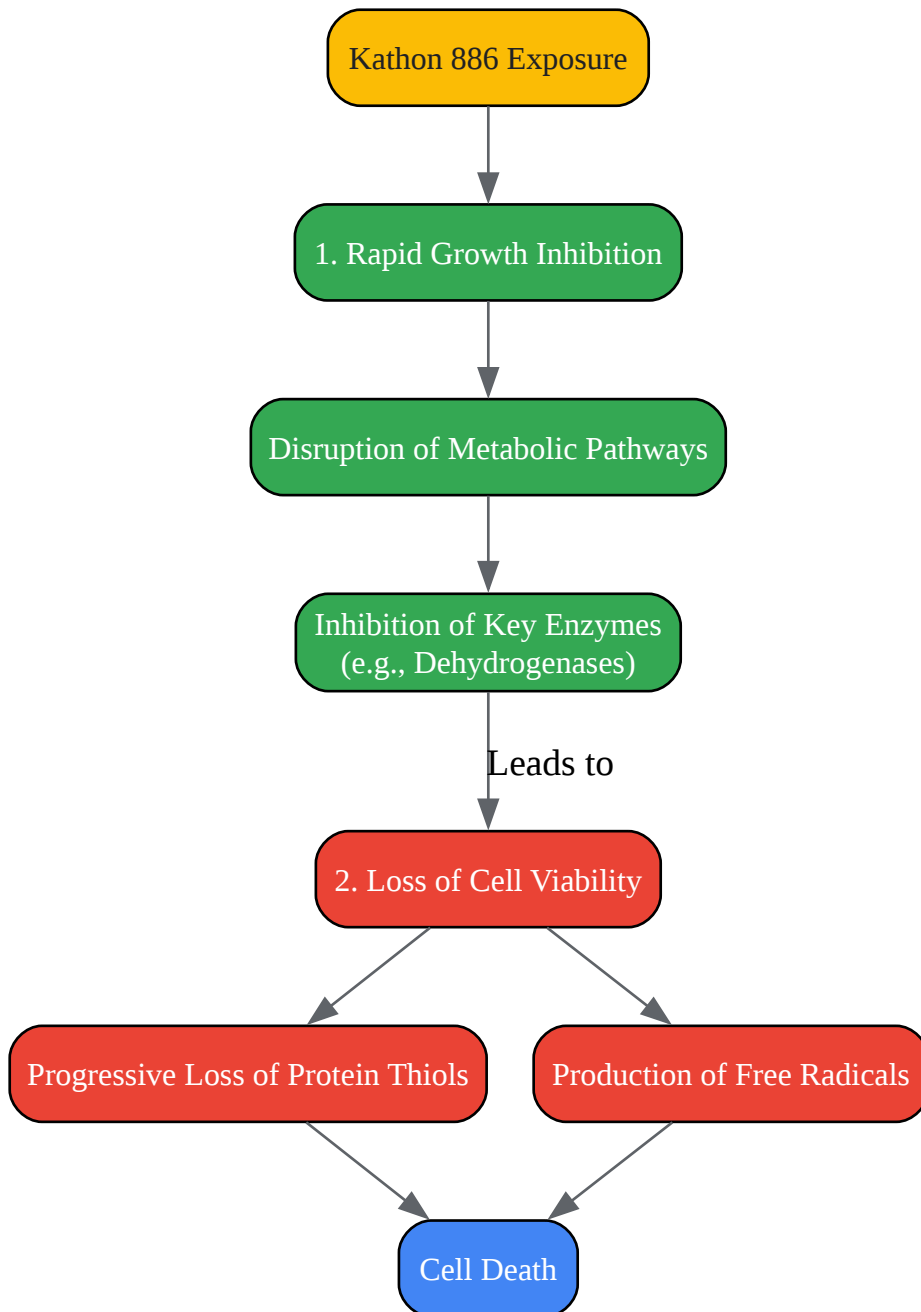
**Kathon 886** itself is a mixture of two active ingredients, and it is documented to have a synergistic effect when combined with another biocide.

Combined Agent 1	Combined Agent 2	Test System/Organism	Key Findings on Synergy	Reference
2-(Thiocyanomethylthio) benzothiazole (TCMTB)	Mixture of 5-chloro-2-methyl-4-isothiazolin-3-one and 2-methyl-4-isothiazolin-3-one (Kathon 886)	Not specified in the patent	The combination is patented as a synergistic biocide. The patent claims the mixture provides enhanced efficacy.	[1]

## Mechanism of Action of Kathon 886

Understanding how **Kathon 886** works is crucial for predicting potential synergies. Its efficacy can also be influenced by bacterial cellular structures, as shown in studies on similar organisms.

The following diagram illustrates the key steps involved in its mechanism of action.



[Click to download full resolution via product page](#)

Furthermore, research on the related bacterium *Mycobacterium smegmatis* indicates that porins (channel proteins in the outer membrane) play a critical role in the uptake of isothiazolinones. The deletion of porin

genes significantly increased the bacterium's resistance to these biocides, suggesting that porins facilitate their entry into the cell [2].

## General Experimental Protocols for Synergy Testing

For researchers looking to evaluate the synergistic potential of **Kathon 886** with other agents, here are standard laboratory methodologies.

- **Checkerboard Assay:** This is the most common method for quantifying synergy between two antimicrobial agents [3] [4] [5].
  - **Procedure:** Serial dilutions of two agents (e.g., **Kathon 886** and another biocide) are prepared in a microtiter plate in a checkerboard pattern, so that each well contains a unique combination of concentrations.
  - **Inoculation:** A standardized suspension of the test microorganism is added to each well.
  - **Incubation:** The plate is incubated at an appropriate temperature for a specified period (e.g., 18-24 hours).
  - **Analysis:** The Minimum Inhibitory Concentration (MIC) of each drug alone and in combination is determined. The Fractional Inhibitory Concentration Index (FICI) is calculated.
  - **Interpretation:**  $\Sigma FICI \leq 0.5$  indicates synergy;  $>0.5$  to  $\leq 1.0$  indicates additive effect;  $>1.0$  to  $\leq 4.0$  indicates indifference; and  $>4.0$  indicates antagonism [5].
- **Quantitative Suspension Tests (e.g., EN 14348):** This standardized European norm method is used to evaluate the mycobactericidal activity of chemical disinfectants [2].
  - **Procedure:** A bacterial suspension is exposed to the biocide or biocide combination for specified contact times (e.g., 5, 15, 30 minutes) in the presence of an organic load to simulate dirty conditions.
  - **Neutralization:** The biocide action is stopped by transferring the sample to a neutralizer solution.
  - **Viability Count:** The number of surviving microorganisms is determined by plating serial dilutions and counting colony-forming units (CFUs).
  - **Analysis:** The reduction factor ( $RF = \log N_0 - \log N_a$ ) is calculated, where  $N_0$  and  $N_a$  are the numbers of CFU per milliliter before and after exposure to the disinfectant, respectively [2].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. US4595691A - Synergistic biocide of 2- ... [patents.google.com]
2. Importance of Porins for Biocide Efficacy against ... [pmc.ncbi.nlm.nih.gov]
3. Synergistic effects of DHA27 combined with gentamicin ... [pubmed.ncbi.nlm.nih.gov]
4. Frontiers | Synergistic and mechanism of effect with... meropenem [frontiersin.org]
5. Synergistic use of anti-inflammatory ketorolac and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Kathon 886 synergistic effects other antimicrobial agents].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b572685#kathon-886-synergistic-effects-other-antimicrobial-agents>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)